

Indole-5-carboxaldehyde: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Indole-5-carboxaldehyde

Cat. No.: B021537

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Indole-5-carboxaldehyde** (CAS No. 1196-69-6), a key intermediate in pharmaceutical and chemical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential risks associated with the handling of this compound.

Hazard Identification and Classification

Indole-5-carboxaldehyde is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3]}

GHS Hazard Statements:

- H315: Causes skin irritation^{[3][4]}
- H319: Causes serious eye irritation^{[3][4]}
- H335: May cause respiratory irritation^[3]

Quantitative Safety Data

The following tables summarize the key quantitative data for **Indole-5-carboxaldehyde**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₉ H ₇ NO	[1][5]
Molecular Weight	145.16 g/mol	[3][5]
Appearance	White to Yellow to Orange powder to crystal	[4][6]
Melting Point	100-103 °C	[5][7]
Boiling Point	339.1 °C at 760 mmHg	[7]
Flash Point	166.8 °C	[7]
Solubility	Soluble in DMSO and Methanol. Insoluble in water.	[7]
Storage Temperature	0-8 °C	[6]

Table 2: Toxicological Data

Hazard Classification	Category	Target Organs	Notes	Reference
Skin Corrosion/Irritation	Category 2	Skin	Causes skin irritation.	[1][2][3]
Serious Eye Damage/Eye Irritation	Category 2A	Eyes	Causes serious eye irritation.	[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Respiratory system	May cause respiratory irritation.	[1][2][5]

No specific LD50 or LC50 data for **Indole-5-carboxaldehyde** was found in the provided search results. The hazard classifications are based on existing data and computational models.

Experimental Protocols for Hazard Assessment

The hazard classifications for **Indole-5-carboxaldehyde** are based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The methodologies for these key experiments are detailed below.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species for this test.[6][8]
- **Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the animal is clipped. Only animals with healthy, intact skin are used.[8]
- **Application:** A single dose of 0.5 g of the solid test substance (moistened with a suitable vehicle) is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch.[6][9] An untreated area of skin serves as a control.
- **Exposure:** The exposure period is 4 hours.[6] After this period, the residual test substance is removed.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[9] Observations are continued for up to 14 days to assess the reversibility of any observed effects.[6][8]
- **Scoring:** The severity of the skin reactions is scored numerically. If the responses persist to the end of the 14-day observation period, the substance is considered an irritant.[6]

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To assess the potential of a substance to cause eye irritation or damage.

Methodology:

- **Animal Model:** Healthy young adult albino rabbits are used.[\[2\]](#)[\[5\]](#) Both eyes of each animal are examined 24 hours before the test to ensure there are no pre-existing injuries or irritation.[\[2\]](#)[\[5\]](#)
- **Application:** The test substance is placed in the conjunctival sac of one eye of the animal after gently pulling the lower eyelid away from the eyeball.[\[2\]](#)[\[5\]](#) The other eye remains untreated and serves as a control. The eyelids are then held together for about one second to prevent loss of the substance.[\[2\]](#)[\[5\]](#)
- **Initial Test:** The test is initially performed on a single animal.[\[2\]](#)
- **Observation:** The eyes are examined for ocular lesions at 1, 24, 48, and 72 hours after application.[\[10\]](#) The observation period can extend up to 21 days to determine the reversibility of the effects.[\[2\]](#)[\[10\]](#)
- **Confirmatory Test:** If no corrosive or severe irritant effect is observed in the initial test, the response is confirmed using up to two additional animals.[\[4\]](#)
- **Washout:** The eyes are generally not washed out for at least 24 hours after instillation, unless immediate corrosive effects are noted.[\[2\]](#)[\[5\]](#)

Acute Inhalation Toxicity (Based on OECD Guideline 403)

Objective: To evaluate the health hazards associated with short-term inhalation exposure to a substance.[\[1\]](#)[\[11\]](#)

Methodology:

- **Animal Model:** The rat is the preferred species for this test.[\[12\]](#)
- **Exposure:** The animals are exposed to the test substance, typically as a dust or aerosol, for a predetermined period, usually 4 hours, in a dynamic inhalation exposure system.[\[3\]](#)[\[11\]](#)[\[13\]](#)
The study can be conducted at a single concentration or multiple concentrations to determine the LC50 (median lethal concentration).[\[3\]](#)[\[11\]](#)

- Observation Period: Following exposure, the animals are observed for at least 14 days.[\[3\]](#)
[\[12\]](#)[\[13\]](#)
- Parameters Monitored: During the observation period, animals are monitored for mortality, clinical signs of toxicity, behavioral changes, and body weight fluctuations.[\[11\]](#)
- Necropsy: At the end of the study, a gross necropsy is performed on all animals to evaluate any pathological changes.[\[11\]](#)[\[13\]](#)

Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably a chemical fume hood.[\[13\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in good working order.[\[14\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)[\[14\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[\[2\]](#)[\[13\]](#)
- Respiratory Protection: If ventilation is inadequate or when handling large quantities that may generate dust, use a NIOSH-approved N95 (or equivalent) dust mask.[\[5\]](#)[\[10\]](#)[\[14\]](#)

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid breathing dust.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[1][14]
- Keep the container tightly closed.[1][2][14]
- Store locked up.[1][2]

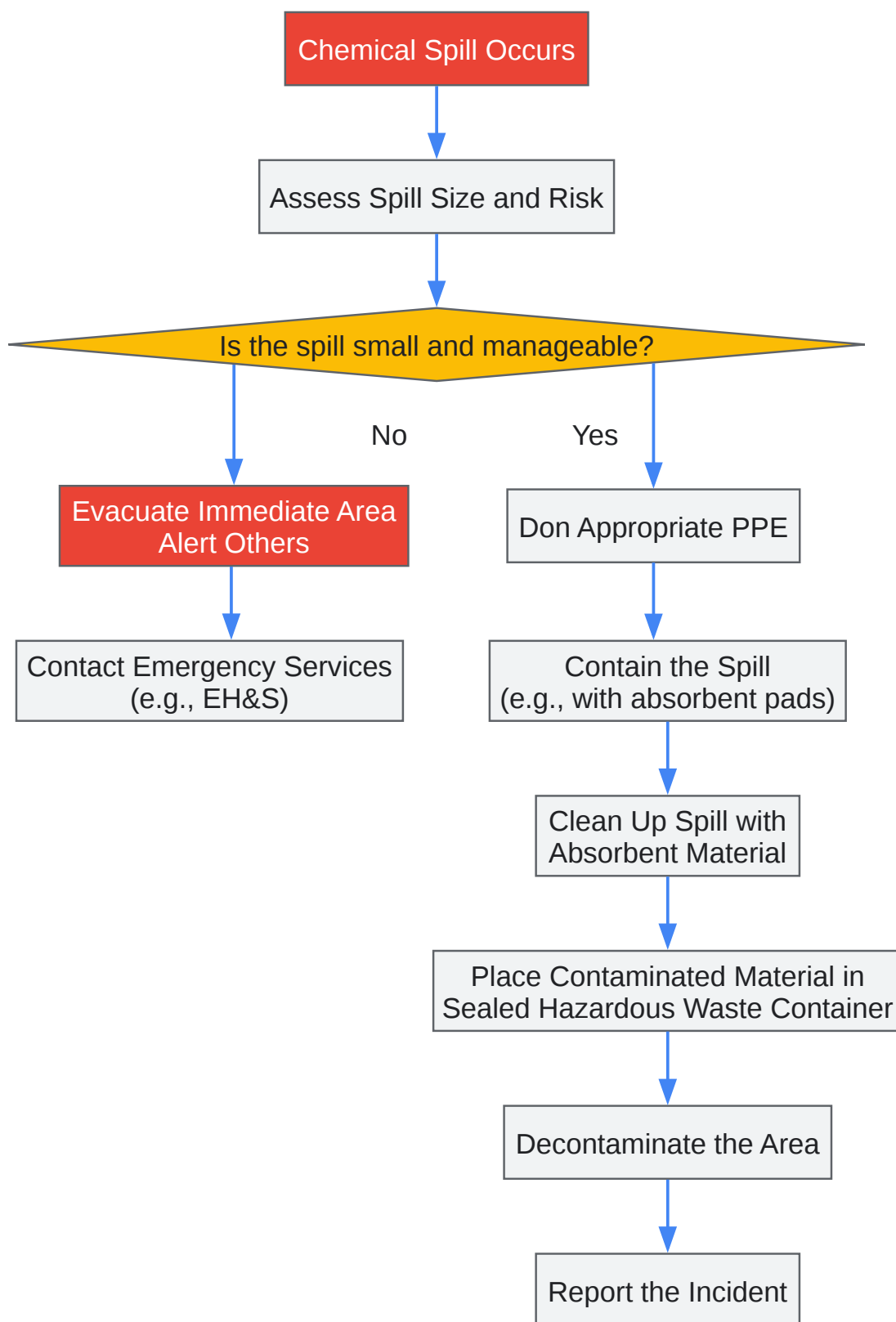
First Aid Measures

In case of exposure, seek immediate medical attention and show the safety data sheet to the attending physician.[1][2]

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Call a poison center or doctor if you feel unwell.[1][2]
- Skin Contact: Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[1][11] If skin irritation occurs, get medical advice/attention.[1][2] Remove and wash contaminated clothing before reuse.[1][2]
- Eye Contact: Rinse cautiously with water for several minutes.[1][11] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1][11] If eye irritation persists, get medical advice/attention.[1][2]
- Ingestion: If swallowed, rinse mouth with water. Do not induce vomiting. Call a poison center or doctor if you feel unwell.[14]

Accidental Release Measures

In the event of a spill, follow the established protocol to ensure a safe and effective response.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. OECD No. 403: Acute Inhalation Test - Analytice [[analytice.com](https://www.analytice.com)]
- 4. ACUTE EYE IRRITATION OECD GUIDELINE BY SEJAL AGRAWAL | PPTX [[slideshare.net](https://www.slideshare.net)]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 7. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 8. DERMAL IRRITATION STUDY ACCORDING TO OECD(404) GUIDELINES | PPTX [[slideshare.net](https://www.slideshare.net)]
- 9. Acute skin Irritation-corrosion test. OECD 404: 2015. - IVAMI [[ivami.com](https://www.ivami.com)]
- 10. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [[ivami.com](https://www.ivami.com)]
- 11. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [[toxicology-ind.com](https://www.toxicology-ind.com)]
- 12. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 13. [eurolab.net](https://www.eurolab.net) [[eurolab.net](https://www.eurolab.net)]
- 14. [nucro-technics.com](https://www.nucro-technics.com) [[nucro-technics.com](https://www.nucro-technics.com)]
- To cite this document: BenchChem. [Indole-5-carboxaldehyde: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b021537#indole-5-carboxaldehyde-safety-and-handling-guidelines>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com